

Chemical structure and properties of WAY-313356

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Compound of Interest

Compound Name: WAY-313356

Cat. No.: B498325

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Unraveling WAY-313356: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction:

WAY-313356 is a commercially available small molecule identified as an "active molecule" by various chemical suppliers. While its specific biological activities and mechanism of action are not extensively documented in publicly available scientific literature, this guide provides a comprehensive overview of its chemical structure and properties based on existing data. The information presented herein is intended to serve as a foundational resource for researchers and drug development professionals interested in exploring the potential of this compound.

Chemical Structure and Properties

WAY-313356 is a heterocyclic compound with the molecular formula $C_{21}H_{16}N_4OS$. Its structure features a central 1,2,4-triazole ring substituted with phenyl, pyridinyl, and a benzoylthiomethyl group. The systematic IUPAC name for **WAY-313356** is (4-phenyl-5-(pyridin-3-yl)-4H-1,2,4-triazol-3-yl)(phenyl)methyl sulfide.

Table 1: Chemical Properties of **WAY-313356**

Property	Value	Source
Molecular Formula	C ₂₁ H ₁₆ N ₄ OS	MedChemExpress
Molecular Weight	372.44 g/mol	MedChemExpress
CAS Number	325694-03-9	MedChemExpress
SMILES Notation	<chem>O=C(C1=CC=CC=C1)CSC2=NN=C(C3=CC=NC=C3)N2C4=CC=CC=C4</chem>	MedChemExpress

Biological Activity and Mechanism of Action

Detailed information regarding the biological activity, mechanism of action, and associated signaling pathways of **WAY-313356** is not currently available in the public domain. Chemical vendor descriptions refer to it as an "active molecule," suggesting it may have been part of a screening library or identified in an initial high-throughput screen. However, without published research, its specific targets, potency, and pharmacological effects remain uncharacterized.

Experimental Protocols

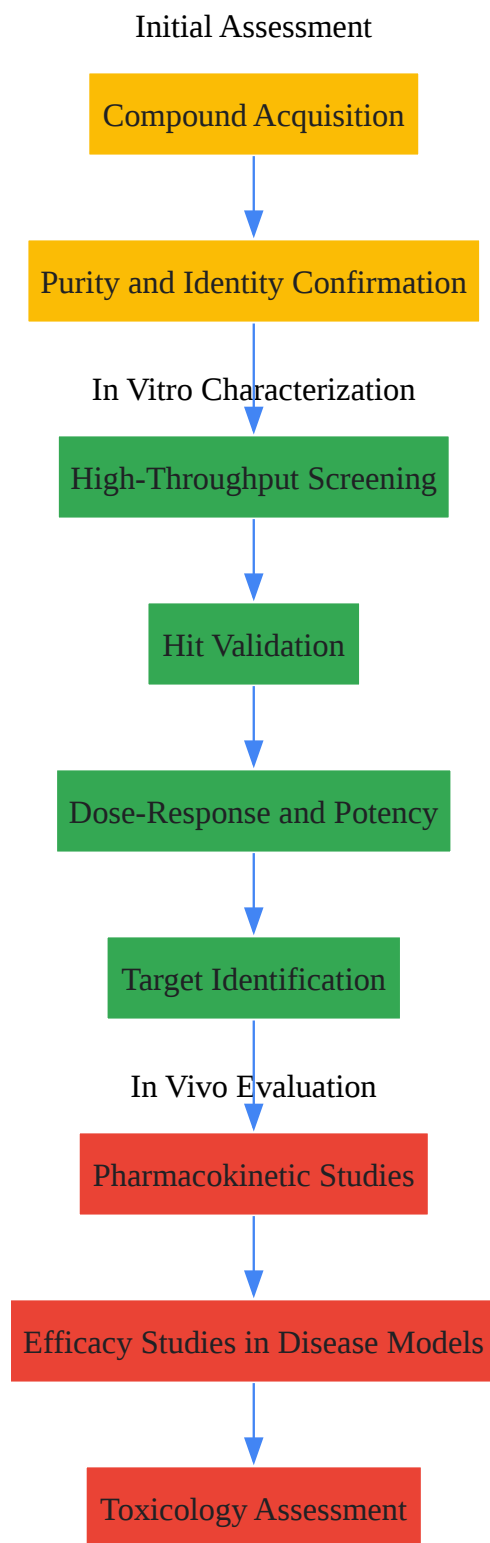
Due to the absence of published studies on **WAY-313356**, specific experimental protocols for this compound are not available. Researchers interested in investigating its properties would need to develop their own protocols based on the intended application. This would typically involve:

- **In vitro assays:** To determine biological activity, one might employ a variety of cell-based or biochemical assays depending on the hypothesized target class.
- **Target identification studies:** Techniques such as affinity chromatography, chemical proteomics, or computational modeling could be used to identify the molecular target(s) of **WAY-313356**.
- **Pharmacokinetic and pharmacodynamic studies:** In vivo experiments in animal models would be necessary to understand the absorption, distribution, metabolism, excretion (ADME), and efficacy of the compound.

Potential Research Directions

Given the chemical structure of **WAY-313356**, which contains motifs found in other biologically active compounds, several avenues of research could be explored. The presence of the triazole ring, for instance, is common in antifungal agents and other therapeutic compounds. The pyridinyl and phenyl groups could also contribute to interactions with various biological targets.

Workflow for Investigating a Novel Compound like **WAY-313356**



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Caption: A generalized workflow for the initial investigation of a novel chemical compound.

Disclaimer: This document is based on currently available information, which is limited. The absence of published research on **WAY-313356** means that its biological effects and safety profile are unknown. Any investigation of this compound should be conducted with appropriate caution and adherence to laboratory safety protocols.

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